

Personal protective equipment for handling 4-Methoxy-N,N-dimethylaniline

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Compound of Interest

Compound Name: 4-Methoxy-N,N-dimethylaniline

Cat. No.: B1210411

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Essential Safety and Handling Guide for 4-Methoxy-N,N-dimethylaniline

This guide provides immediate and essential safety protocols for handling **4-Methoxy-N,N-dimethylaniline** (CAS No. 701-56-4) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and mitigating risks.

Hazard Identification and Classification

4-Methoxy-N,N-dimethylaniline is classified with the following hazards:

- Acute Oral Toxicity, Category 4: Harmful if swallowed.[1]
- Acute Inhalation Toxicity, Category 4: Harmful if inhaled.[1]
- Skin Corrosion/Irritation, Category 2: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation, Category 2: Causes serious eye irritation.[1]
- Specific Target Organ Toxicity - Single Exposure, Category 3: May cause respiratory irritation.[1][2]

Quantitative Safety Data

While specific quantitative safety data for **4-Methoxy-N,N-dimethylaniline** is limited, the following tables provide available data and information for structurally similar compounds to guide risk assessment.

Physical and Chemical Properties

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₉ H ₁₃ NO |
| Molecular Weight | 151.21 g/mol |
| Appearance | White to light yellow powder or crystal. |
| Storage Temperature | Room temperature, in a dry, well-ventilated place. ^{[2][3]} |

Toxicological Data

No specific LD50 data is available for **4-Methoxy-N,N-dimethylaniline**. The following data is for a structurally similar compound, 4-Amino-N,N-dimethylaniline.

| Endpoint | Value | Species |
|-----------|----------|---------|
| LD50 Oral | 30 mg/kg | Mouse |

Occupational Exposure Limits

No specific occupational exposure limits have been established for **4-Methoxy-N,N-dimethylaniline**. The following data is for the related compound N,N-Dimethylaniline and should be used as a reference for control measures.

| Organization | TWA | STEL |
|--------------|-------|--------|
| OSHA (PEL) | 5 ppm | - |
| NIOSH (REL) | 5 ppm | 10 ppm |
| ACGIH (TLV) | 5 ppm | 10 ppm |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent all routes of exposure.

| Protection Type | Recommended Equipment | Specifications and Purpose |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles and face shield | Goggles must conform to EN166 or NIOSH standards. A face shield should be worn over goggles when there is a risk of splashing. [2] |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile, Neoprene) | No specific breakthrough time data is available. Inspect gloves before each use and dispose of them immediately after contamination or at the end of a task. Use proper glove removal technique to avoid skin contact. [2] |
| Body Protection | Chemical-resistant lab coat or coveralls | To prevent skin contact. |
| Respiratory Protection | NIOSH-approved respirator | For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. [2] For higher-level protection or in poorly ventilated areas, use an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridge. [2] |

Operational and Disposal Plans

Safe Handling Protocol

Adherence to the following step-by-step protocol is crucial for minimizing exposure during the handling of **4-Methoxy-N,N-dimethylaniline**.

- Preparation:
 - Work in a properly functioning and certified chemical fume hood.
 - Cover the work surface with disposable absorbent pads.
 - Ensure an emergency eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before starting work.
 - Don all required personal protective equipment.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within the chemical fume hood.
 - Use a dedicated, clean spatula for transferring the solid material.
 - Handle the compound gently to avoid creating dust.
 - Close the container tightly immediately after use.
- Dissolution:
 - Add solvent to the vessel containing the compound slowly to prevent splashing.
 - If necessary, use gentle agitation (e.g., magnetic stirrer) to aid dissolution.
 - Keep the container covered as much as possible during this process.
- Post-Handling:
 - Decontaminate all equipment and the work surface thoroughly.
 - Properly dispose of all contaminated disposable materials.

- Wash hands thoroughly with soap and water after removing gloves.

Emergency Procedures

| Situation | Action |
|--------------|--|
| Skin Contact | Immediately wash the affected area with plenty of soap and water.[2] Remove contaminated clothing. Seek medical attention. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2] Seek immediate medical attention. |
| Inhalation | Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[2] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2] |
| Spill | Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material (e.g., sand, vermiculite). Sweep up the absorbed material and place it in a sealed container for disposal.[2] Do not let the product enter drains.[2] |

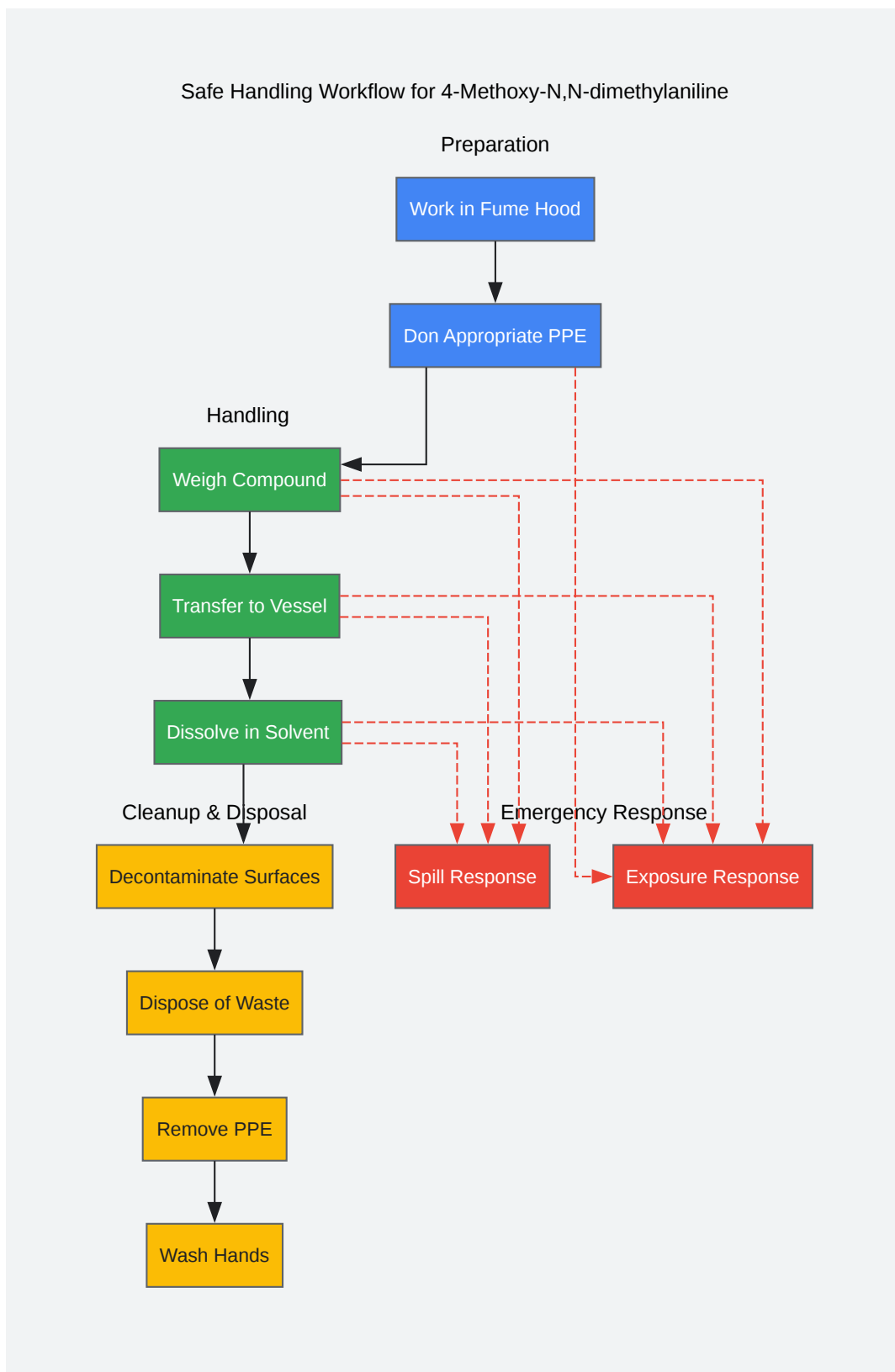
Storage and Disposal Plan

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as acids, acid chlorides, acid anhydrides, and oxidizing agents.[2] Keep the container tightly closed.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. This material may be burned in a chemical incinerator equipped with an

afterburner and scrubber.[2] Contact a licensed professional waste disposal service.

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **4-Methoxy-N,N-dimethylaniline** in a laboratory setting.



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Caption: Workflow for handling **4-Methoxy-N,N-dimethylaniline**.

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